

Personal protective equipment for handling 6-(Trifluoromethyl)indole

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Compound of Interest

Compound Name: 6-(Trifluoromethyl)indole

Cat. No.: B089118

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Essential Safety and Handling Guide for 6-(Trifluoromethyl)indole

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **6-(Trifluoromethyl)indole**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring personal safety and environmental compliance.

Chemical Identifier:

- Name: **6-(Trifluoromethyl)indole**
- CAS Number: 13544-43-9
- Molecular Formula: $C_9H_6F_3N$

Hazard Identification and Safety Data Summary

6-(Trifluoromethyl)indole is classified as a hazardous substance. It is toxic if ingested and can cause skin, eye, and respiratory irritation.^{[1][2]} Chronic or repeated exposure may lead to target organ damage, particularly affecting the lungs, nervous system, and mucous membranes.^[1]

Property	Value	Reference
Physical State	Solid Crystalline Powder	[2]
Appearance	White to light yellow or brown/green	[2][3][4]
Molecular Weight	185.15 g/mol	[3][5]
Melting Point	99-107 °C	[3]
Flash Point	109.5°C	[1]
GHS Hazard Class	Acute Toxicity, Oral (Category 3)	[5]
Signal Word	Danger	[5]
Hazard Statements	H301 (Toxic if swallowed)	[5]
Storage Temperature	0-8 °C	[3]
Toxicological Data (LD50 Oral, Rat)	Not Available	[1]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **6-(Trifluoromethyl)indole** to prevent exposure.

- Eye and Face Protection: Chemical splash goggles that meet EN 166 standards or a full-face shield are mandatory to protect against splashes.[6][7]
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber) are required. Gloves should be inspected for any signs of degradation or punctures before use.
- Body Protection: A laboratory coat must be worn. For tasks with a higher risk of splashing, a chemical-resistant apron or coveralls should be used.[8]
- Respiratory Protection: All handling of **6-(Trifluoromethyl)indole** powder must be conducted in a certified chemical fume hood to minimize inhalation exposure.[6] If a fume hood is not

available or if aerosolization is likely, a NIOSH-approved respirator with appropriate cartridges is necessary.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Gather all necessary PPE and inspect for integrity.
 - Prepare all necessary equipment and reagents before handling the compound.
 - Have an emergency spill kit readily accessible.
- Handling:
 - Conduct all weighing and transfers of solid **6-(Trifluoromethyl)indole** within the chemical fume hood.
 - Avoid the formation of dust.^[2]
 - Use compatible equipment (e.g., glass, stainless steel).
 - Keep containers tightly closed when not in use.^{[2][9]}
- Post-Handling:
 - Decontaminate all surfaces and equipment after use.
 - Remove PPE in the correct order to avoid cross-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.^{[2][9]}

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.^{[1][2]} Remove contact lenses if present and easy to do.^{[2][9]} Seek immediate medical attention.^[1]

- Skin Contact: Immediately remove contaminated clothing and wash the affected skin area with plenty of soap and water for at least 15 minutes.[1][2] If irritation persists, seek medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[1][2] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[1] Clean the mouth with water.[2] Seek immediate medical attention.[1]
- Spill: For small spills, carefully absorb the material with an inert substance and place it into a designated hazardous waste container.[1] For large spills, evacuate the area and contact your institution's emergency response team.

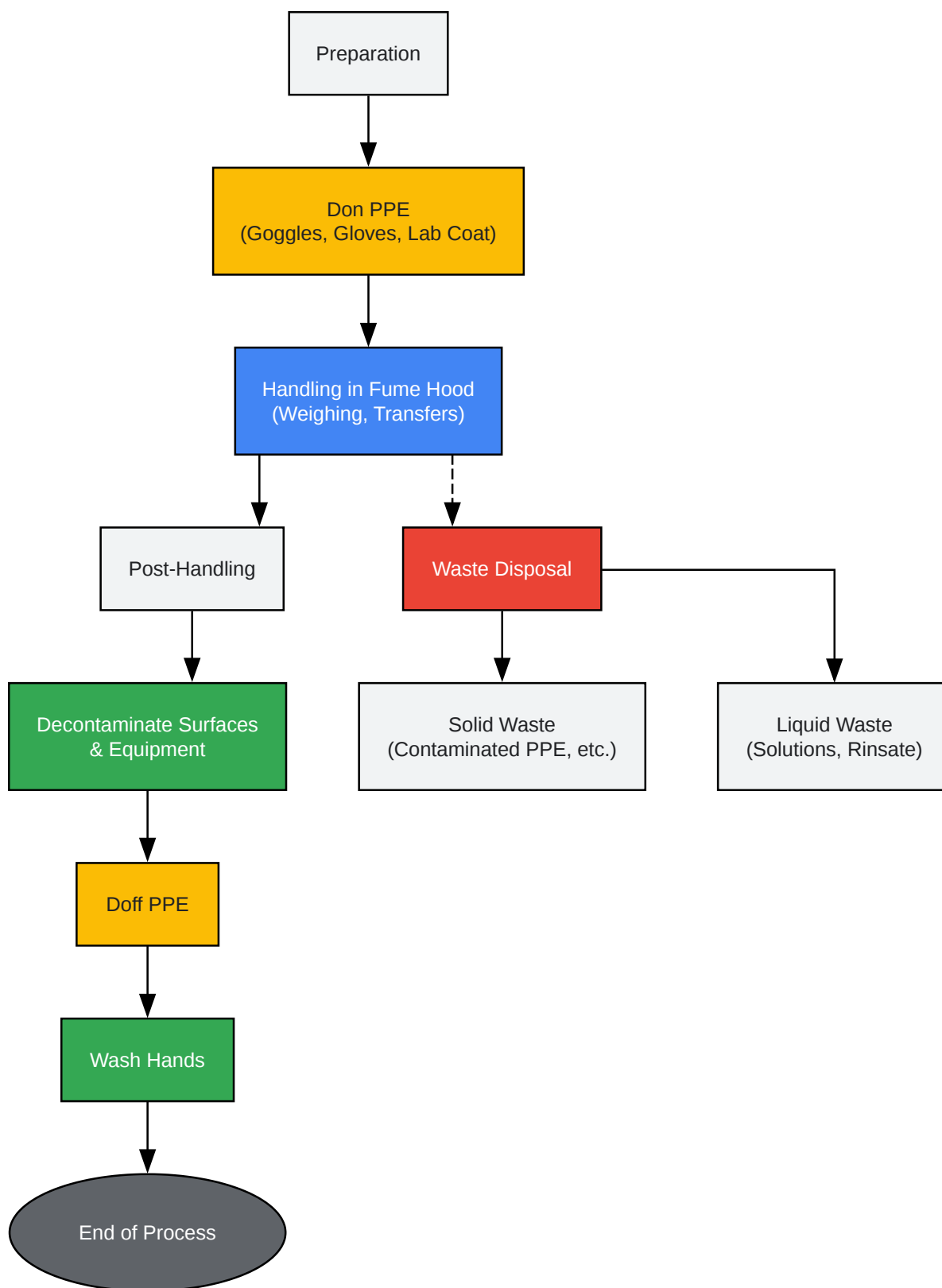
Disposal Plan

Under no circumstances should **6-(Trifluoromethyl)indole** or its waste be disposed of in regular trash or down the drain.[6] It must be treated as hazardous waste.

- Waste Segregation:
 - Solid Waste: Collect any solid **6-(Trifluoromethyl)indole** waste, including contaminated disposable labware (e.g., weighing paper, gloves, pipette tips), in a dedicated, clearly labeled "Halogenated Organic Solid Waste" container.[6]
 - Liquid Waste: Collect all solutions containing **6-(Trifluoromethyl)indole** in a dedicated, clearly labeled "Halogenated Organic Liquid Waste" container.[6]
- Container Management:
 - Use waste containers made of compatible materials with secure, tightly fitting lids.[6]
 - Keep waste containers closed at all times, except when adding waste.
 - Store waste containers in a designated, secure, and well-ventilated satellite accumulation area, away from incompatible materials such as strong oxidizing agents.[6]
- Disposal of Empty Containers:

- Original containers must be triple-rinsed with a suitable solvent (e.g., acetone or methanol).
- The solvent rinsate is considered hazardous waste and must be collected in the designated halogenated organic liquid waste container.[\[6\]](#)
- After triple-rinsing, the decontaminated container can be managed according to your institution's guidelines for clean labware.[\[6\]](#)

Workflow for Safe Handling of 6-(Trifluoromethyl)indole



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Caption: Workflow for the safe handling and disposal of **6-(Trifluoromethyl)indole**.

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